

Application Note: Analytical Characterization of 3-(3-Methylphenoxy)-5-nitroaniline

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Compound of Interest

Compound Name: 3-(3-Methylphenoxy)-5-nitroaniline

CAS No.: 352637-09-3

Cat. No.: B411924

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Introduction & Scope

The molecule **3-(3-Methylphenoxy)-5-nitroaniline** is a critical diaryl ether intermediate, sharing structural homology with the "A-Ring" scaffolds of several Type II kinase inhibitors (e.g., analogues of Sorafenib or Pazopanib).^[1] Its characterization presents specific challenges due to the competing electronic effects of the electron-withdrawing nitro group and the electron-donating (resonance) yet inductively withdrawing phenoxy ether.^[1]

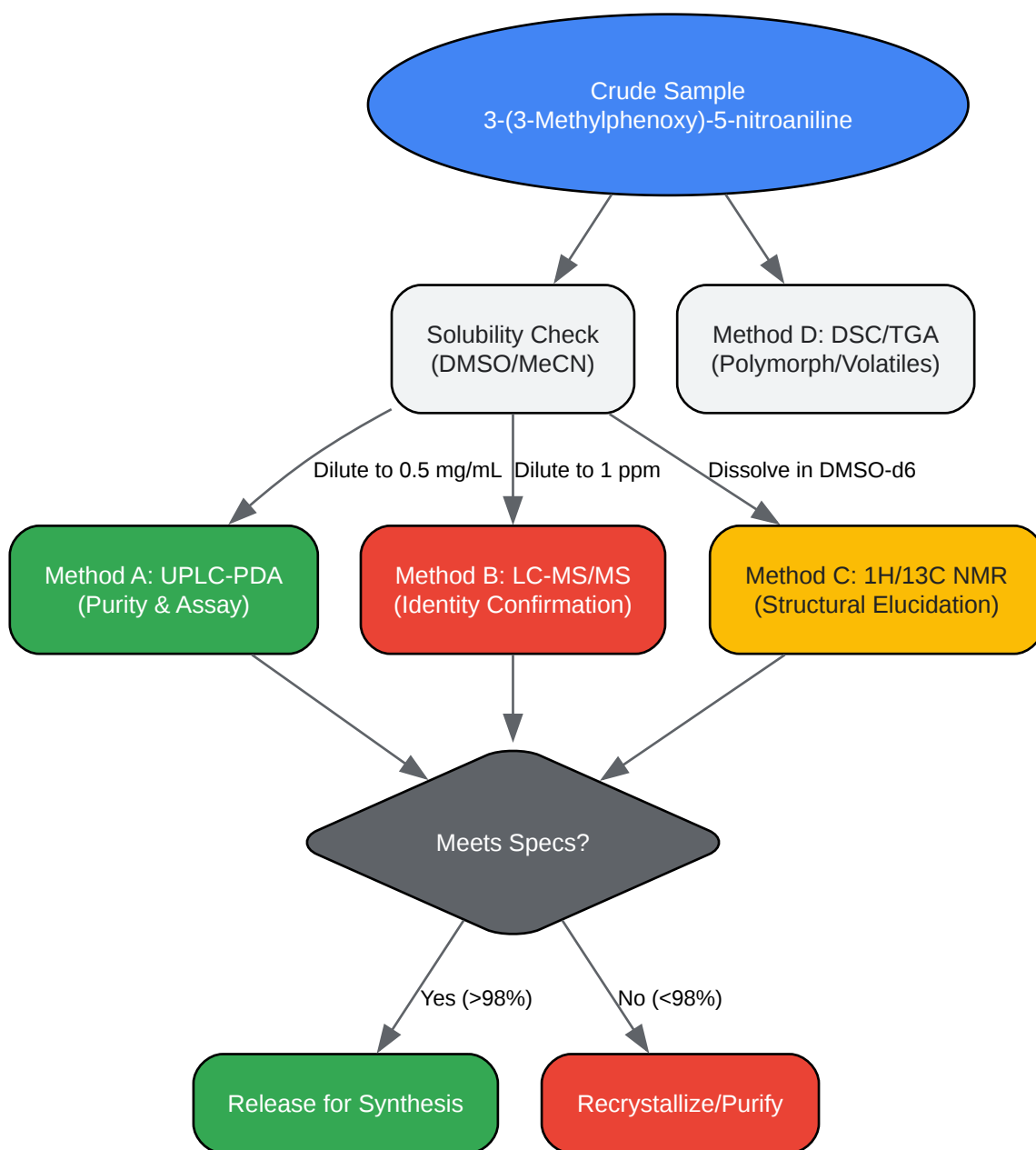
This Application Note provides a validated analytical framework for the complete characterization of this New Chemical Entity (NCE). Unlike generic protocols, this guide addresses the specific separation of regioisomeric impurities (e.g., ortho- or para-tolyl analogues) and the stabilization of the oxidatively labile aniline moiety.^[1]

The Molecule at a Glance^[1]

Property	Value (Predicted/Theoretical)	Analytical Implication
Formula	C ₁₃ H ₁₂ N ₂ O ₃	MW: 244.25 g/mol (Monoisotopic: 244.[1]08)
LogP	~3.2 - 3.5	Highly lipophilic; requires high % organic mobile phase.[1]
pKa (NH ₂)	~2.3 - 2.6	Very weak base due to -NO ₂ and -OPh electron withdrawal. [1] Will not retain on SCX cartridges at standard pH.[1]
Chromophores	Nitro (260/350 nm), Aniline (230/280 nm)	Dual-band detection strategy required for purity assessment. [1]

Strategic Characterization Workflow

The following flowchart illustrates the decision matrix for characterizing a synthesized batch of **3-(3-Methylphenoxy)-5-nitroaniline**.



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Figure 1: Integrated analytical workflow for NCE characterization, prioritizing solubility assessment before spectral analysis.

Method A: High-Performance Liquid Chromatography (UPLC/HPLC)[1]

Objective: Quantify purity and separate critical regioisomers (e.g., 3-(2-methylphenoxy)-... or 3-(4-methylphenoxy)-... impurities) arising from the starting material (m-cresol vs. o/p-cresol).

Experimental Rationale

- **Column Selection:** A Phenyl-Hexyl or C18 column with high carbon load is essential.^[1] The Phenyl-Hexyl phase provides unique selectivity to distinguish the subtle electronic differences between the meta-tolyl (target) and para-tolyl (impurity) rings.^[1]
- **Mobile Phase Modifier:** Although the amine is weakly basic (pKa ~2.5), using 0.1% Trifluoroacetic Acid (TFA) is preferred over Formic Acid.^[1] TFA suppresses silanol interactions more effectively for anilines and ensures the molecule remains in a consistent protonation state (or ion-pair complex), sharpening the peak shape.^[1]

Detailed Protocol

Parameter	Condition
Instrument	UHPLC System (e.g., Waters Acquity or Agilent 1290)
Column	Agilent ZORBAX Eclipse Plus C18 (2.1 x 100 mm, 1.8 µm) OR Phenomenex Kinetex Phenyl-Hexyl (for isomer separation)
Mobile Phase A	Water + 0.1% TFA
Mobile Phase B	Acetonitrile + 0.1% TFA
Flow Rate	0.4 mL/min
Column Temp	40°C (Controls viscosity and improves mass transfer)
Detection	PDA: 254 nm (Quantitation), 350 nm (Nitro-specific ID)
Injection Vol	2.0 µL

Gradient Table:

Time (min)	%B	Curve
0.0	10	Initial hold
8.0	90	Linear ramp
10.0	90	Wash
10.1	10	Re-equilibration

| 13.0 | 10 | End |[1]

Self-Validation Step:

- System Suitability: Inject a standard of 3-nitroaniline (surrogate) if the specific standard is unavailable.[1] The tailing factor () must be < 1.5 . [1]
- Resolution Check: If the para-methyl impurity is present, resolution () between the main peak and the impurity must be > 1.5 . [1]

Method B: Structural Elucidation (NMR Spectroscopy)[1]

Objective: Unequivocal assignment of the substitution pattern. The key challenge is distinguishing the 1,3,5-substitution on the central ring.[1]

Sample Preparation[1]

- Dissolve 10-15 mg of sample in 0.6 mL DMSO-d₆.
- Note: DMSO is preferred over CDCl₃ because nitroanilines can aggregate in non-polar solvents, broadening peaks.[1] DMSO also disrupts intermolecular H-bonding.[1]

Key Diagnostic Signals (Expected)[1]

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
2.30 - 2.35	Singlet	3H	-CH ₃	Methyl group on the phenoxy ring. [1]
5.60 - 6.00	Broad Singlet	2H	-NH ₂	Aniline protons. [1] Chemical shift is variable; D ₂ O exchangeable.[1]
6.40 - 6.60	Triplet (t)	1H	H2 (Central)	The proton between NH ₂ and OPh.[1] Shielded by two electron donors (ortho).[1]
7.00 - 7.10	Triplet (t)	1H	H6 (Central)	Proton between NH ₂ and NO ₂ . [1]
7.20 - 7.30	Triplet (t)	1H	H4 (Central)	Proton between NO ₂ and OPh.[1] Deshielded by NO ₂ . [1]
6.80 - 7.40	Multiplet	4H	Phenoxy Ring	Characteristic pattern for meta-substituted toluene ring.[1]

Interpretation Logic: The central benzene ring has three protons (positions 2, 4, 6).[1] In a 1,3,5-substituted system (Amino-1, Phenoxy-3, Nitro-5), these protons appear as three distinct signals (often doublets of doublets or apparent triplets with small J-coupling ~2 Hz).[1]

- H2 is the most shielded (upfield) because it is flanked by two donating groups (NH₂ and O-R).[1]

- H4 is the most deshielded (downfield) because it is ortho to the strong nitro group.[\[1\]](#)

Method C: Infrared Spectroscopy (FT-IR)[\[1\]](#)

Objective: Rapid identification of functional groups for goods-in QC.

Protocol:

- Technique: ATR (Attenuated Total Reflectance) on diamond crystal.[\[1\]](#)
- Scan Range: 4000 – 600 cm^{-1} .[\[1\]](#)

Critical Bands:

- Primary Amine ($-\text{NH}_2$): Doublet at 3400 – 3300 cm^{-1} (Asymmetric/Symmetric stretch).
- Nitro Group ($-\text{NO}_2$): Two strong bands at $\sim 1530 \text{ cm}^{-1}$ (Asymmetric) and $\sim 1350 \text{ cm}^{-1}$ (Symmetric).[\[1\]](#)
- Ether Linkage (C-O-C): Strong band at 1200 – 1275 cm^{-1} (Aromatic ether stretch).[\[1\]](#)

References

- Snyder, L. R., Kirkland, J. J., & Glajch, J. L. (2012).[\[1\]](#) Practical HPLC Method Development. Wiley-Interscience.[\[1\]](#) (Standard text for mobile phase selection for basic amines).
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005).[\[1\]](#) Spectrometric Identification of Organic Compounds. John Wiley & Sons.[\[1\]](#) (Reference for NMR interpretation of 1,3,5-substituted benzenes).
- NIST Chemistry WebBook.3-Nitroaniline Spectra. (Used as a spectral surrogate for the nitroaniline core).[\[1\]](#)
- PubChem Compound Summary.3-Methoxy-5-nitroaniline.[\[1\]](#) (Structural analogue for property estimation).[\[1\]](#)

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Sources

- 1. 3-Methoxy-5-nitroaniline | C7H8N2O3 | CID 2759598 - PubChem [pubchem.ncbi.nlm.nih.gov]
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